

spectroscopic data (NMR, IR, MS) of Bicyclo[2.2.1]heptane-2-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Bicyclo[2.2.1]heptane-2-carbaldehyde

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An In-Depth Technical Guide to the Spectroscopic Characterization of **Bicyclo[2.2.1]heptane-2-carbaldehyde**

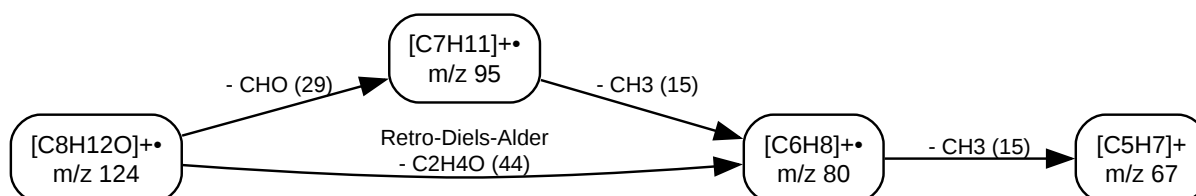
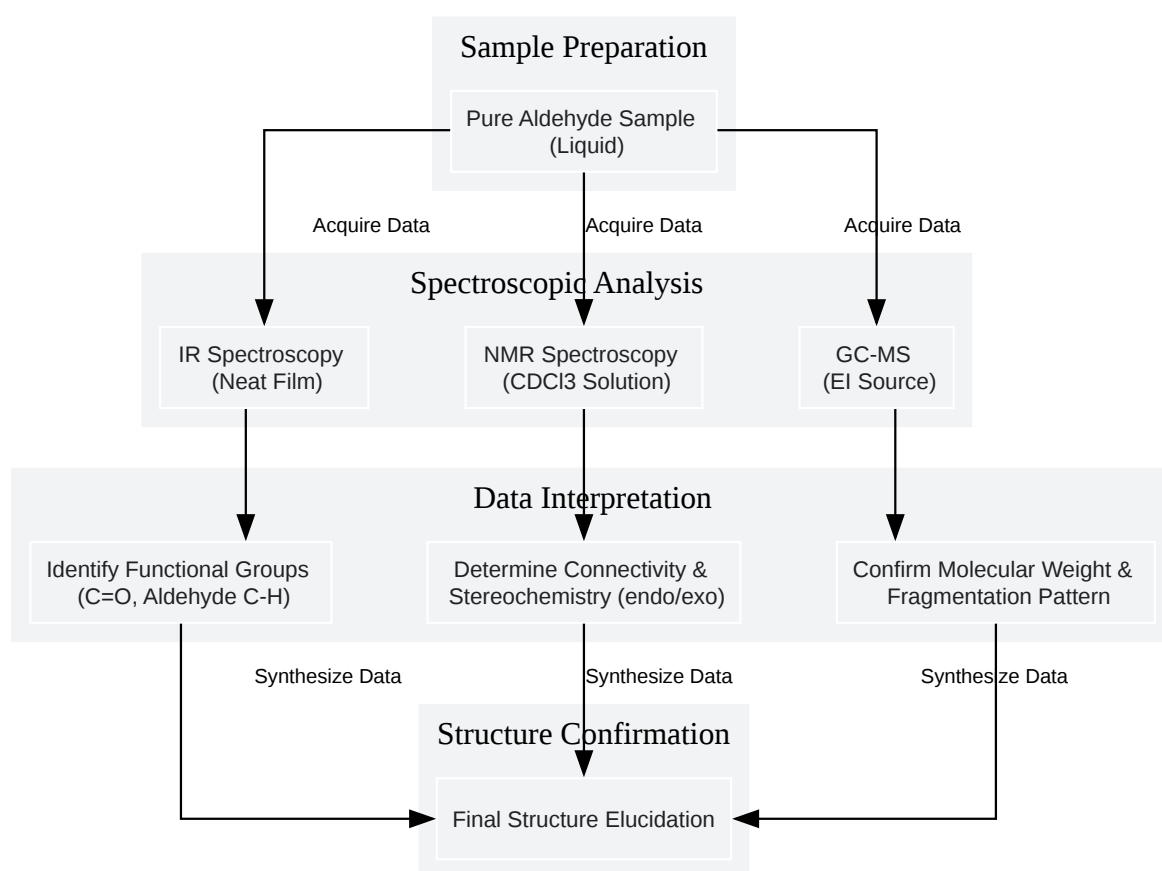
Introduction

Bicyclo[2.2.1]heptane-2-carbaldehyde, also known as norbornane-2-carboxaldehyde, is a structurally significant organic molecule featuring a rigid bicyclic framework. This conformational rigidity provides a unique scaffold that is integral in the synthesis of complex organic molecules, pharmaceuticals, and materials science.[1] The precise characterization of this molecule is paramount for its application in these fields, ensuring stereochemical purity and structural integrity. Spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), are the cornerstone methodologies for the unambiguous elucidation of its structure.

This guide provides a comprehensive overview of the spectroscopic data for **Bicyclo[2.2.1]heptane-2-carbaldehyde**. It is intended for researchers, scientists, and drug development professionals, offering not just the data, but also the underlying principles, field-proven experimental protocols, and a logical workflow for analysis. The synthesis of this molecule often results in a mixture of endo and exo isomers, and the differentiation between these stereoisomers is a critical aspect of its characterization, a challenge effectively addressed by NMR spectroscopy.[2]

Workflow for Spectroscopic Analysis

A systematic approach is crucial for the complete and accurate structural elucidation of **Bicyclo[2.2.1]heptane-2-carbaldehyde**. The following workflow outlines the logical progression from sample preparation to final structure confirmation.



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References

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- To cite this document: BenchChem. [spectroscopic data (NMR, IR, MS) of Bicyclo[2.2.1]heptane-2-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7721204#spectroscopic-data-nmr-ir-ms-of-bicyclo-2-2-1-heptane-2-carbaldehyde]

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